

Safeguarding Your Research: A Comprehensive Guide to Handling Ac-DNLD-AMC

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Compound of Interest

Compound Name: Ac-DNLD-AMC

Cat. No.: B10785910

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling the fluorogenic caspase-3 substrate, **Ac-DNLD-AMC** (Acetyl-Aspartyl-Asparaginyl-Leucyl-Aspartyl-7-Amino-4-methylcoumarin).

While a specific Safety Data Sheet (SDS) for **Ac-DNLD-AMC** is not readily available, this document outlines robust safety and handling protocols based on information for structurally similar compounds, such as Ac-DEVD-AMC. These guidelines are designed to provide a comprehensive framework for the safe handling, use, and disposal of this chemical in a laboratory setting.

Personal Protective Equipment (PPE) and Engineering Controls

Proper selection and use of PPE are the first line of defense against potential exposure. The following table summarizes the recommended engineering controls and personal protective equipment to be used when handling **Ac-DNLD-AMC**.

Control	Recommendation
Engineering Controls	Use in a well-ventilated area. A chemical fume hood is recommended for procedures that may generate dust or aerosols.
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear a lab coat and appropriate chemical-resistant gloves (e.g., nitrile).
Respiratory Protection	If engineering controls are not sufficient to control airborne concentrations, a NIOSH-approved respirator may be necessary.

Physical and Chemical Properties

Understanding the physical and chemical properties of **Ac-DNLD-AMC** is crucial for safe handling and storage.

Property	Value	Source
Molecular Formula	C ₃₀ H ₃₈ N ₆ O ₁₂	[1]
Molecular Weight	674.65 g/mol	[1]
Form	Lyophilized powder	[1]
Storage Temperature	≤ -20°C	[1][2]
Solubility	Information not available. TFA salts generally enhance peptide solubility in aqueous solutions.	[1]

Operational Plan: From Receipt to Disposal

A systematic approach to handling **Ac-DNLD-AMC** minimizes risks and ensures the integrity of your experiments.

Receiving and Storage

- Upon receipt, immediately transfer the lyophilized powder to a freezer at or below -20°C.^[1]
^[2]
- Keep the container tightly sealed and protected from light.

Preparation of Stock Solutions

- All handling of the lyophilized powder should be conducted in a chemical fume hood to avoid inhalation of dust.
- Wear the appropriate PPE as outlined in the table above.
- Allow the vial to warm to room temperature before opening to prevent condensation.
- Reconstitute the peptide using an appropriate solvent as recommended by the supplier or your experimental protocol.

Experimental Use

- When using **Ac-DNLD-AMC** in assays, handle all solutions with care to avoid skin contact and aerosol generation.
- Work in a designated area and ensure all equipment is properly cleaned and calibrated.

Spills and Decontamination

- In case of a spill, avoid generating dust from the lyophilized powder.
- Cover the spill with an absorbent material.
- Clean the area with an appropriate decontaminating agent and dispose of all contaminated materials as hazardous waste.

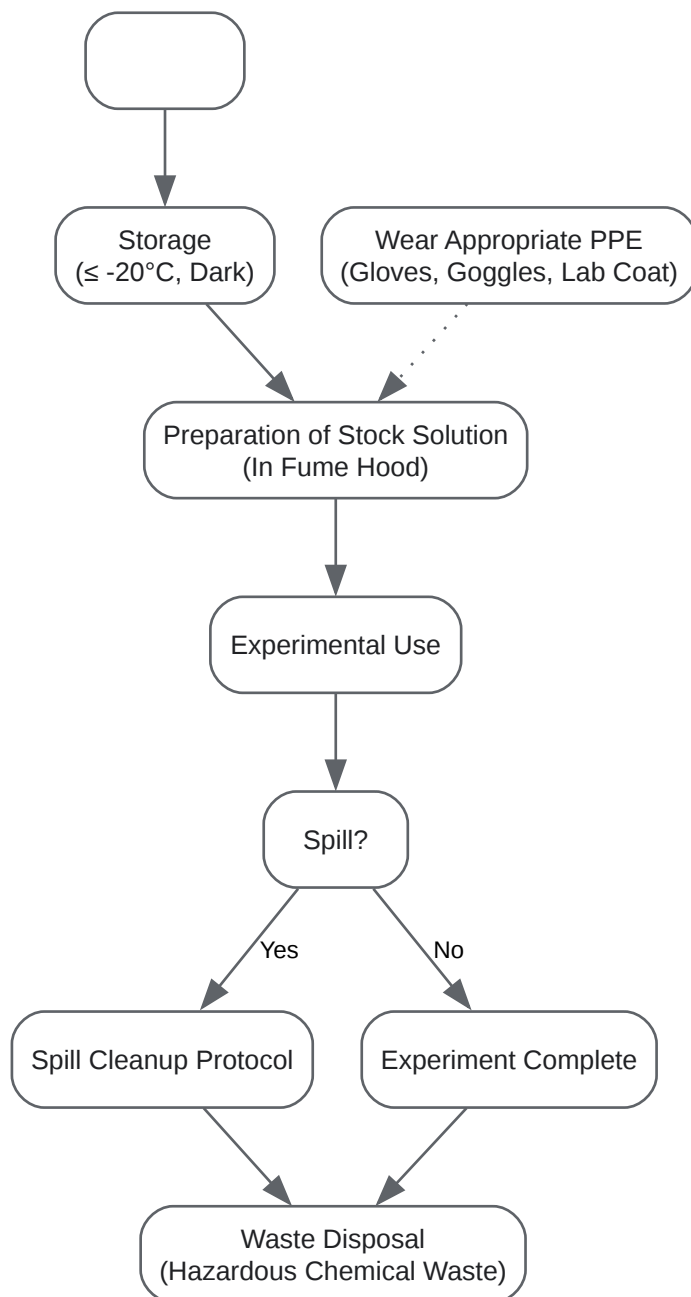
Disposal

- Dispose of unused **Ac-DNLD-AMC** and any contaminated materials in accordance with local, state, and federal regulations for chemical waste.

- Do not dispose of down the drain or in the regular trash.

Experimental Workflow for Safe Handling

The following diagram illustrates the key steps and decision points for the safe handling of **Ac-DNLD-AMC** in a laboratory setting.



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References

- 1. Ac-DNLD-AMC peptide [novoprolabs.com]
- 2. biorbyt.com [biorbyt.com]
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